

Preparing CGP-42112 Stock Solution in DMSO: An Application Note and Protocol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of stock solutions of **CGP-42112** in dimethyl sulfoxide (DMSO). **CGP-42112** is a selective and high-affinity peptide ligand for the angiotensin II AT2 receptor, acting as an agonist. Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental outcomes in research and drug development. This guide outlines the necessary materials, a detailed step-by-step protocol, and important safety considerations.

Compound Information

CGP-42112 is a synthetic peptide that plays a significant role in studying the renin-angiotensin system.[1][2] Its high selectivity for the AT2 receptor makes it a valuable tool in differentiating the physiological and pathological roles of AT2 versus AT1 receptor signaling.

Table 1: Physicochemical Properties of CGP-42112



Property	Value	Reference
Molecular Weight	1052.2 g/mol	[3]
Molecular Formula	C52H69N13O11	[3]
CAS Number	127060-75-7	[3]
Appearance	Solid	[3]
Purity	≥95%	
Solubility in DMSO	≥ 320 mg/mL	[4]
Solubility in Water	to 1 mg/mL	[5]
Storage Temperature	-20°C	

Experimental Protocols Materials

- CGP-42112 powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Preparation of a 10 mM CGP-42112 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for your specific requirements.



Step 1: Calculate the Required Mass of CGP-42112

To prepare a 10 mM stock solution, the required mass of **CGP-42112** is calculated using the following formula:

Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)

For 1 mL of a 10 mM solution: Mass (mg) = $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 1052.2 \text{ g/mol} \times 1000 \text{ mg/g}$ = 10.52 mg

Step 2: Weighing the Compound

- Tare a sterile microcentrifuge tube or vial on a calibrated analytical balance.
- Carefully weigh out 10.52 mg of CGP-42112 powder into the tared container.
- Record the actual mass weighed. This is crucial for calculating the precise final concentration of your stock solution.

Step 3: Dissolution in DMSO

- Add 1 mL of anhydrous DMSO to the vial containing the weighed CGP-42112.
- Securely cap the vial.
- Vortex the solution until the compound is completely dissolved. Gentle warming in a 37°C water bath and sonication can aid in dissolution if necessary.[6] Visually inspect the solution to ensure no particulates are present.

Step 4: Aliquoting and Storage

- To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10 μL, 50 μL, or 100 μL).
- Use sterile, amber glass vials or polypropylene tubes for aliquoting.



- Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -20°C for long-term storage.

Table 2: Example Concentrations for CGP-42112 Stock

Solutions in DMSO

Desired Concentration (mM)	Volume of DMSO (mL)	Mass of CGP-42112 (mg)
1	1	1.05
5	1	5.26
10	1	10.52
25	1	26.31
50	1	52.61

Note: The high solubility of **CGP-42112** in DMSO (\geq 320 mg/mL) allows for the preparation of highly concentrated stock solutions.[4]

Safety and Handling Precautions

- Always handle CGP-42112 and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment, including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for CGP-42112 and DMSO for detailed safety information.
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.

Visualization of Signaling and Workflow



Simplified Signaling Pathway of CGP-42112

CGP-42112 acts as an agonist at the Angiotensin II AT2 receptor. This interaction can lead to various downstream effects, including the inhibition of Na+, K+-ATPase activity through a nitric oxide (NO) and cyclic guanosine monophosphate (cGMP) dependent pathway.



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Caption: Simplified signaling pathway of CGP-42112 via the AT2 receptor.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the logical flow of preparing the **CGP-42112** stock solution.





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Caption: Workflow for preparing CGP-42112 stock solution in DMSO.

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